

An In-depth Technical Guide to Methyl 3-oxocyclobutanecarboxylate (CAS 695-95-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 3-oxocyclobutanecarboxylate
Cat. No.:	B044603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **Methyl 3-oxocyclobutanecarboxylate**, a key intermediate in pharmaceutical synthesis.

Physicochemical and Spectroscopic Properties

Methyl 3-oxocyclobutanecarboxylate is a colorless to pale yellow liquid.^[1] It is slightly soluble in water but soluble in organic solvents like ethanol and acetone.^[2]

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	695-95-4	[3]
Molecular Formula	C ₆ H ₈ O ₃	[3]
Molecular Weight	128.13 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	188.0 ± 33.0 °C (Predicted)	
Density	1.219 g/mL	
Solubility	Slightly soluble in water	[2]
Storage Temperature	2-8 °C	

Table 2: Spectroscopic Data

Spectrum Type	Data	Reference(s)
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 3.78 (s, 3H), 3.40-3.47 (m, 2H), 3.22-3.34 (m, 3H)	
¹³ C NMR	Data not available in the search results.	
Infrared (IR)	Specific spectrum not available. Expect strong C=O stretching for ketone and ester.	
Mass Spectrometry (MS)	Specific spectrum not available. The molecular ion peak [M] ⁺ would be at m/z 128.	

Synthesis and Experimental Protocols

Methyl 3-oxocyclobutanecarboxylate is primarily synthesized through the esterification of 3-oxocyclobutanecarboxylic acid.

Synthesis of Methyl 3-oxocyclobutanecarboxylate

A common method involves the acid-catalyzed esterification of 3-oxocyclobutanecarboxylic acid with methanol.

Experimental Protocol:

- To a solution of 3-oxocyclobutanecarboxylic acid (1 g, 8.77 mmol) in methanol, slowly add concentrated sulfuric acid (0.2 mL) dropwise.
- Heat the reaction mixture to reflux at 75 °C.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated sodium bicarbonate solution.
- Remove the methanol solvent by distillation under reduced pressure.
- Extract the resulting residue with ethyl acetate and water.
- Dry the organic phase over anhydrous sodium sulfate and concentrate under reduced pressure to yield **methyl 3-oxocyclobutanecarboxylate** as a colorless oil.

Synthesis of 3-Oxocyclobutanecarboxylic Acid (Precursor)

The precursor, 3-oxocyclobutanecarboxylic acid, can be synthesized from 3,3-dicyanocyclobutanone.

Experimental Protocol:

- Suspend 3,3-dicyanocyclobutanone (97.1 g, 0.5 mol) in 6M aqueous hydrochloric acid (420 mL, 2.5 mol).
- Reflux the mixture at 70-100 °C for 16-24 hours.
- After the reaction is complete, evaporate the mixture to dryness.

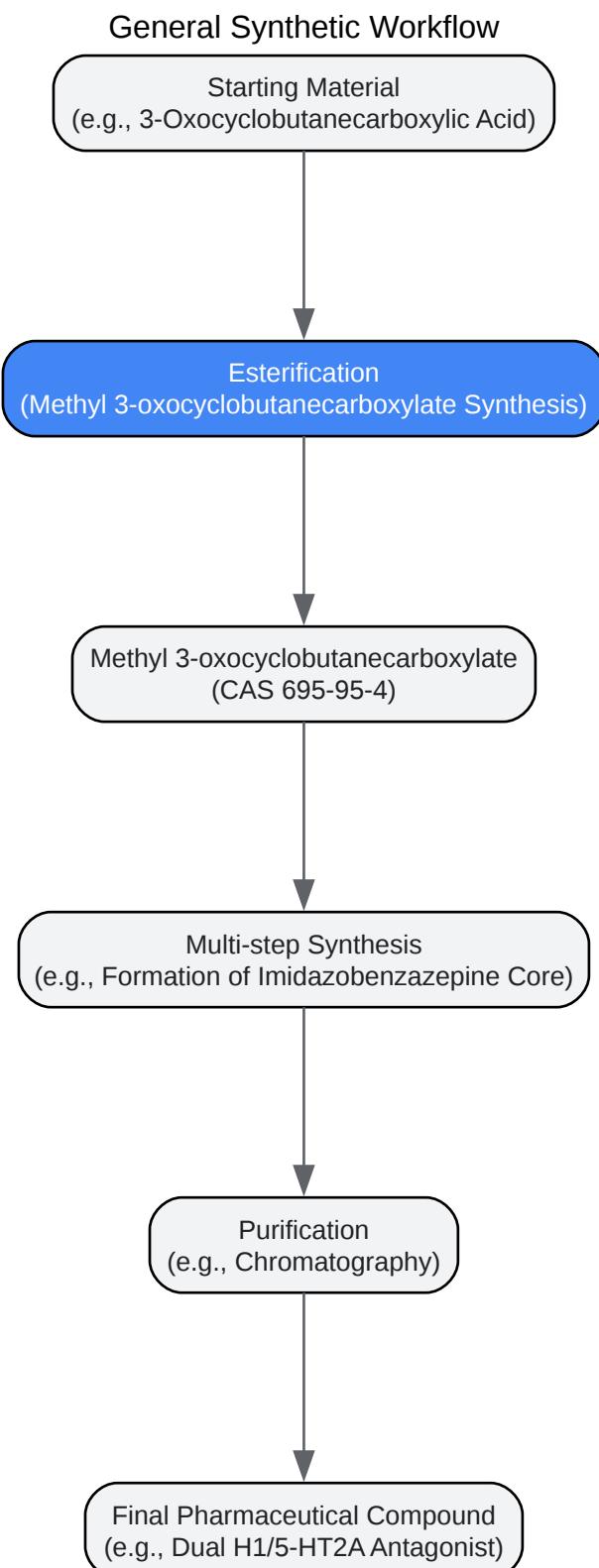
- Add toluene (500 mL) and wash with water (100 mL).
- Dry the organic layer with anhydrous sodium sulfate, filter, and evaporate to dryness to obtain the crude product.
- Recrystallize the crude product from methyl tertiary butyl ether to yield pure 3-oxocyclobutanecarboxylic acid.

Applications in Drug Development

Methyl 3-oxocyclobutanecarboxylate is a valuable building block in the synthesis of various pharmaceutical compounds.^[4] A notable application is in the preparation of novel imidazobenzazepine derivatives, which act as dual H1/5-HT2A antagonists for the treatment of sleep disorders.^[5]

Logical Workflow for Pharmaceutical Synthesis

The following diagram illustrates a generalized workflow for the utilization of **Methyl 3-oxocyclobutanecarboxylate** in the synthesis of a target pharmaceutical compound.



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Caption: General workflow for pharmaceutical synthesis.

Safety and Handling

Methyl 3-oxocyclobutanecarboxylate is classified as a combustible liquid and causes skin and serious eye irritation.^[6] It may also cause respiratory irritation.^[6]

Table 3: Hazard Information

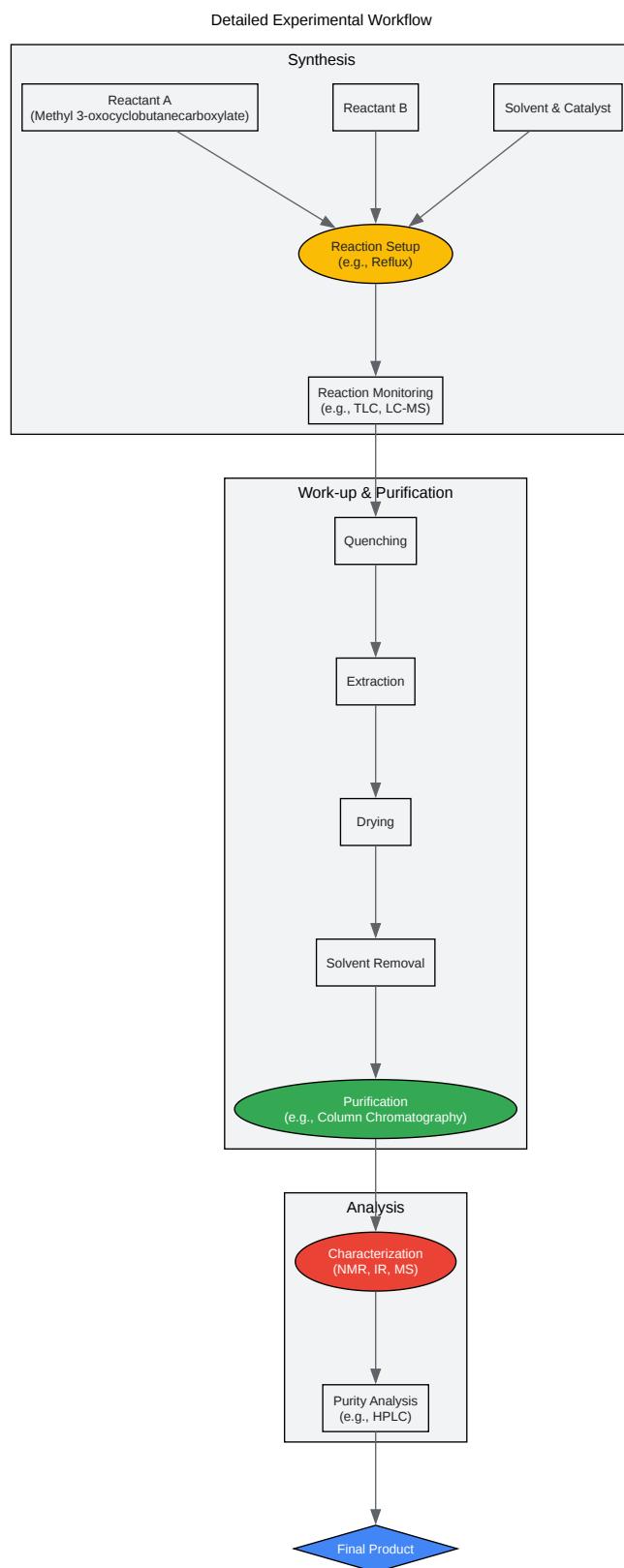
Hazard Statement	Description
H227	Combustible liquid
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Handling and Storage:

- Store in a cool, dry, and well-ventilated area.^[7]
- Keep away from heat, sparks, and open flames.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a fume hood to avoid inhalation.
- In case of contact with skin or eyes, rinse immediately with plenty of water.

Experimental Workflow Diagram

The following diagram provides a more detailed experimental workflow for the synthesis and purification of a target compound from **Methyl 3-oxocyclobutanecarboxylate**.



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Caption: Detailed experimental workflow diagram.

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